

Physicochemical Properties of Perhydro-dibenzyltoluene: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2,3-Dibenzyltoluene

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The majority of available scientific literature focuses on the isomeric mixture of perhydro-dibenzyltoluene (H18-DBT), which is commercially relevant as a Liquid Organic Hydrogen Carrier (LOHC). Data specifically for the perhydro-**2,3-dibenzyltoluene** isomer is not readily available. Therefore, this guide details the properties of the perhydro-dibenzyltoluene isomeric mixture.

Introduction

Perhydro-dibenzyltoluene (H18-DBT), the fully hydrogenated form of dibenzyltoluene (H0-DBT), is a promising Liquid Organic Hydrogen Carrier (LOHC) for the safe and efficient storage and transportation of hydrogen.^[1] Its favorable characteristics include a high hydrogen storage capacity, thermal stability, and a wide liquid range.^{[2][3]} This technical guide provides a comprehensive overview of the core physicochemical properties of H18-DBT, detailed experimental protocols for their determination, and a visualization of its role in the hydrogen storage and release cycle.

Physicochemical Properties

The key physicochemical properties of the perhydro-dibenzyltoluene isomeric mixture (H18-DBT) are summarized in the table below. These properties are crucial for the design and operation of reactor systems for hydrogenation and dehydrogenation processes.

Property	Value	Temperature (°C)	Pressure (MPa)	Reference(s)
Molecular Formula	C ₂₁ H ₃₈	-	-	[4]
Molecular Weight	290.53 g/mol	-	-	[2]
Boiling Point	354.95 °C	-	Ambient	[5]
Melting Point	-30 °C	-	Ambient	[2]
Density	910.9 kg/m ³	25	Ambient	[5]
Dynamic Viscosity	425 mPa·s	20	Ambient	[6]
Hydrogen Storage Capacity	6.2 wt%	-	-	[1][2]
Refractive Index	1.493	25	-	[5]

Experimental Protocols

This section details the methodologies for determining the key physicochemical properties of perhydro-dibenzyltoluene.

Density Measurement

The density of H18-DBT is typically determined using an oscillating U-tube densimeter.[6]

- Apparatus: An oscillating U-tube densimeter (e.g., Anton Paar DMA 5000).
- Calibration: The instrument is calibrated with dry air and deionized water at a known temperature (e.g., 20°C) and ambient pressure.
- Procedure:
 - Approximately 1 mL of the H18-DBT sample is injected into the U-tube, ensuring no air bubbles are present.

- The U-tube is thermostated to the desired measurement temperature.
- The oscillation period of the U-tube is measured, from which the density is calculated.
- Measurements are repeated multiple times to ensure reproducibility. The standard deviation is typically in the range of $\pm 0.00005 \text{ g}\cdot\text{cm}^{-3}$.^[6]

Viscosity Measurement

The dynamic viscosity of H18-DBT is measured using a rotational rheometer.^[6]

- Apparatus: A rotational rheometer with a cone-plate measuring system (e.g., Anton Paar MCR 102).
- Procedure:
 - A small sample volume (approximately 0.6 mL) is placed onto the center of the measuring plate.
 - The shear rate is varied (e.g., from 100 to 700 s^{-1}) to confirm Newtonian behavior of the fluid.
 - The dynamic viscosity is then measured at a constant shear rate (e.g., 400 s^{-1}) while controlling the temperature.
 - Measurements can be performed during a controlled heating and cooling ramp to assess the temperature dependency of the viscosity.

Boiling Point Determination

The boiling point of H18-DBT can be determined using a distillation method or a Thiele tube apparatus.^{[7][8]}

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), and a small test tube.
- Procedure (Thiele Tube Method):

- A small amount of the H18-DBT sample is placed in the test tube.
- The capillary tube is inserted into the test tube with the open end down.
- The test tube is attached to a thermometer and immersed in the Thiele tube containing a heating oil.
- The Thiele tube is gently heated, and the temperature is monitored.
- The boiling point is recorded as the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube, and upon cooling, the liquid is drawn back into the capillary tube.[9]

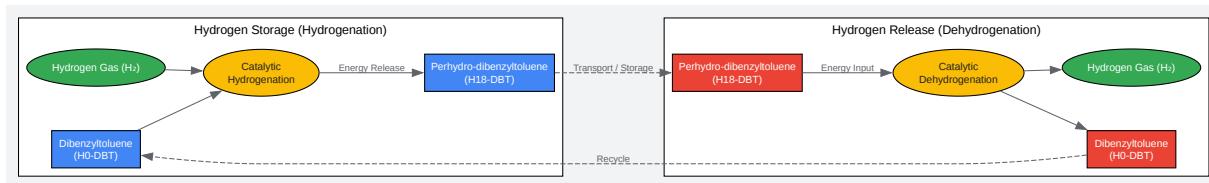
Hydrogenation and Dehydrogenation Analysis

The degree of hydrogenation (DoH) and dehydrogenation is crucial for monitoring the LOHC process. This is often determined using spectroscopy and chromatography.

- ¹H NMR Spectroscopy: This technique is used to track the progress of the hydrogenation reaction by observing the disappearance of aromatic proton signals (around 6.5–7.5 ppm) and the appearance of aliphatic proton signals (around 0.8–2.5 ppm).[4][10]
- Gas Chromatography (GC): GC coupled with a Flame Ionization Detector (FID) or Mass Spectrometry (MS) is used to quantify the composition of the reaction mixture, including the relative amounts of H0-DBT, H18-DBT, and partially hydrogenated intermediates.[11]

Hydrogen Storage and Release Workflow

The primary application of perhydro-dibenzyltoluene is in a cyclic process of hydrogenation for hydrogen storage and dehydrogenation for hydrogen release. This workflow is central to its function as a Liquid Organic Hydrogen Carrier.

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Caption: The Liquid Organic Hydrogen Carrier (LOHC) cycle of Dibenzyltoluene.

Conclusion

Perhydro-dibenzyltoluene is a well-characterized Liquid Organic Hydrogen Carrier with a robust set of physicochemical data supporting its application in hydrogen storage technologies. While specific data for the 2,3-isomer remains elusive, the properties of the isomeric mixture provide a solid foundation for researchers and engineers working on the development of LOHC-based systems. The experimental protocols outlined in this guide offer standardized methods for the characterization of this and similar LOHC materials. The visualized workflow highlights the central role of the reversible hydrogenation and dehydrogenation processes in the utility of perhydro-dibenzyltoluene.

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